

A Researcher's Guide to CDKN1B Antibodies: A Side-by-Side Comparison

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Compound of Interest

Compound Name: **CDKN1B**

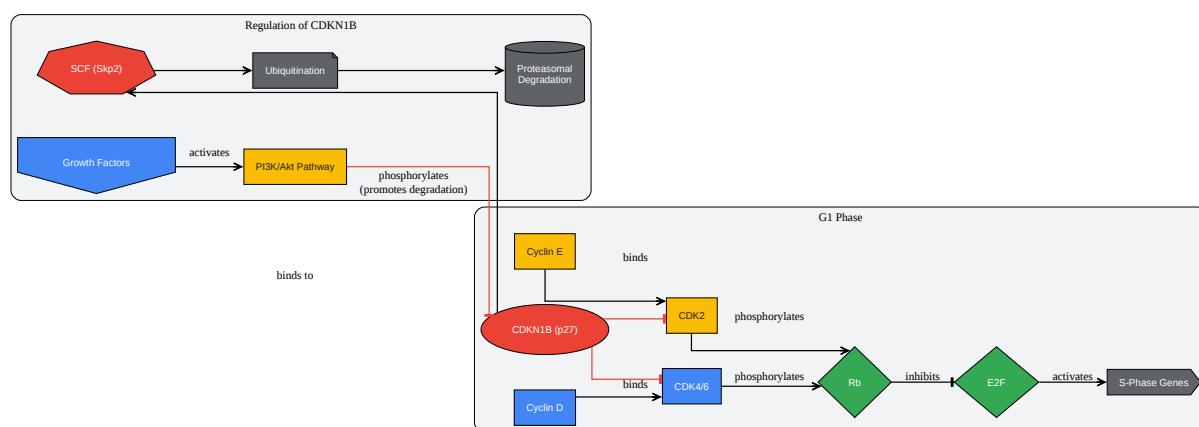
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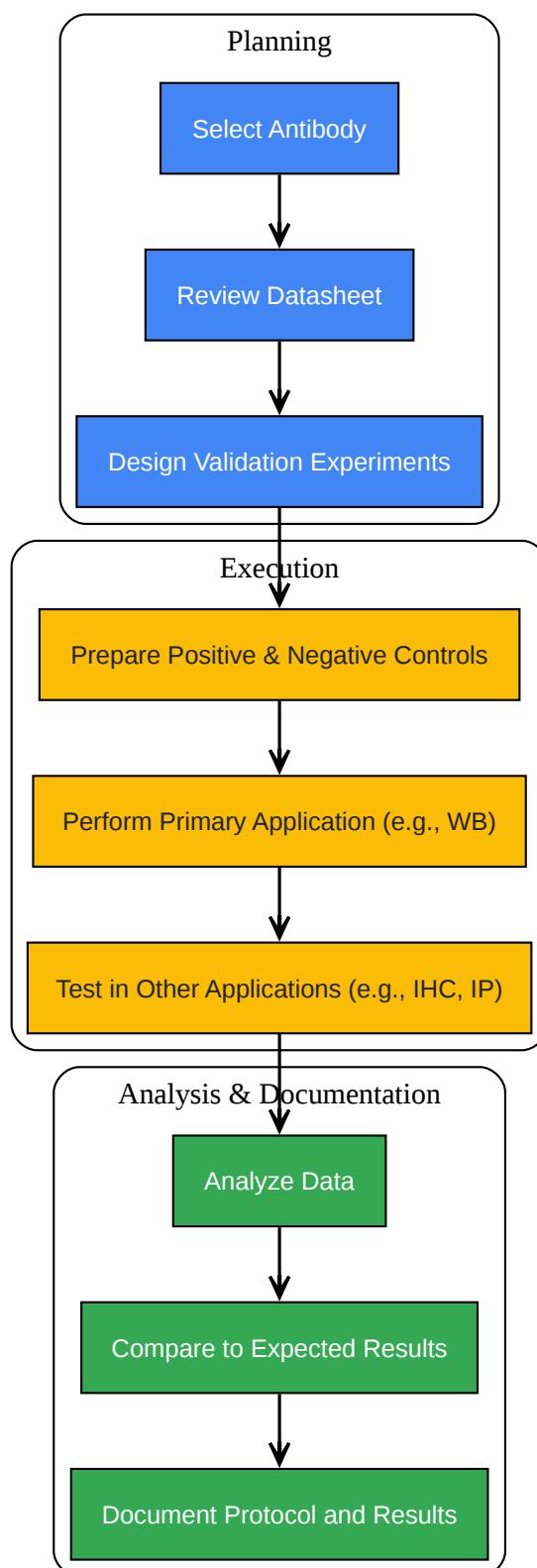
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For researchers and drug development professionals investigating the crucial role of the cyclin-dependent kinase inhibitor 1B (**CDKN1B**), also known as p27Kip1, selecting the right antibody is paramount for generating reliable and reproducible data. This guide provides a comprehensive side-by-side comparison of commercially available **CDKN1B** antibodies, summarizing their performance across various applications and providing detailed experimental protocols to support your research needs.

CDKN1B Signaling Pathway

The **CDKN1B** protein is a critical negative regulator of the cell cycle. It primarily functions by binding to and inhibiting the activity of cyclin-dependent kinase (CDK) complexes, particularly cyclin E-CDK2 and cyclin D-CDK4. This inhibition prevents the phosphorylation of key substrates required for the transition from the G1 to the S phase of the cell cycle, effectively halting cell proliferation. The expression and stability of **CDKN1B** are tightly regulated by various signaling pathways, and its degradation is a prerequisite for cells to enter the proliferative state.



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